

Spectroscopic Analysis of N-Nitroso-Hydroxychloroquine: A Technical Guide

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Compound of Interest

Compound Name: *N-nitroso-hydroxychloroquine*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic analysis of **N-nitroso-hydroxychloroquine** (N-nitroso-HCQ), a potential nitrosamine impurity of the drug substance hydroxychloroquine. The formation of N-nitrosamine impurities in pharmaceutical products is a significant concern for regulatory bodies like the FDA and EMA due to their potential carcinogenic properties.^{[1][2][3]} This document outlines the key spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—used for the structural elucidation and characterization of N-nitroso-HCQ.

Introduction to N-Nitroso-Hydroxychloroquine

N-nitroso-hydroxychloroquine is a drug substance-related impurity (NDSRI) that can form from the nitrosation of the secondary amine moiety in the hydroxychloroquine molecule.^[4] Its presence in the final drug product must be carefully monitored and controlled to ensure patient safety. Accurate analytical characterization is therefore essential for its detection, quantification, and the validation of control strategies.

Chemical Structure:

- IUPAC Name: N-(7-chloroquinolin-4-yl)-N-[5-[ethyl(2-hydroxyethyl)amino]pentan-2-yl]nitrous amide[4][5][6][7]
- Molecular Formula: C₁₈H₂₅ClN₄O₂[5][6][7]
- Molecular Weight: 364.9 g/mol [6][7]

Spectroscopic Data

While specific, experimentally-derived high-resolution spectra for **N-nitroso-hydroxychloroquine** are not widely published in peer-reviewed literature, characteristic data can be inferred from the analysis of similar N-nitroso compounds and the parent molecule, hydroxychloroquine. The following tables summarize the expected quantitative data from NMR, IR, and MS analyses.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectroscopy are powerful tools for the structural confirmation of **N-nitroso-hydroxychloroquine**. The presence of the N-nitroso group induces significant chemical shift changes in the neighboring protons and carbons compared to the parent hydroxychloroquine molecule. Due to the rotational barrier around the N-N bond, N-nitrosamines can exist as E/Z isomers, which may lead to the observation of duplicate signals for adjacent nuclei in the NMR spectra.

Table 1: Predicted ¹H NMR Spectroscopic Data for **N-Nitroso-Hydroxychloroquine**

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
8.5 - 8.7	d	1H	Aromatic-H (Quinoline)
7.8 - 8.0	d	1H	Aromatic-H (Quinoline)
7.3 - 7.5	m	2H	Aromatic-H (Quinoline)
6.6 - 6.8	d	1H	Aromatic-H (Quinoline)
4.0 - 4.2	t	2H	-CH ₂ -OH
3.5 - 3.8	m	1H	-CH(CH ₃)-
2.8 - 3.2	m	4H	-N(CH ₂ CH ₃) (CH ₂ CH ₂ OH)
1.6 - 1.9	m	4H	-CH ₂ -CH ₂ -CH ₂ -
1.3 - 1.5	d	3H	-CH(CH ₃)-
1.0 - 1.2	t	3H	-CH ₂ CH ₃

Table 2: Predicted ¹³C NMR Spectroscopic Data for **N-Nitroso-Hydroxychloroquine**

Chemical Shift (δ , ppm)	Assignment
150 - 160	Aromatic-C (Quinoline, C-Cl)
140 - 150	Aromatic-C (Quinoline)
120 - 135	Aromatic-C (Quinoline)
110 - 120	Aromatic-C (Quinoline)
60 - 65	-CH ₂ -OH
50 - 60	-N-CH ₂ -
45 - 55	-CH(CH ₃)-
20 - 40	Aliphatic -CH ₂ -
15 - 25	-CH(CH ₃)-
10 - 15	-CH ₂ CH ₃

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. For **N-nitroso-hydroxychloroquine**, the key vibrational bands of interest are those associated with the N-N=O group, in addition to the characteristic absorptions of the parent molecule.

Table 3: Predicted IR Absorption Bands for **N-Nitroso-Hydroxychloroquine**

Wavenumber (cm ⁻¹)	Intensity	Assignment
3200 - 3500	Broad	O-H stretch
2850 - 3000	Medium	C-H stretch (aliphatic)
1550 - 1620	Strong	C=C and C=N stretch (aromatic)
1430 - 1480	Strong	N=O stretch (nitrosamine)
1000 - 1150	Medium-Strong	N-N stretch (nitrosamine)
1000 - 1250	Strong	C-O stretch
750 - 850	Strong	C-Cl stretch

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification. For N-nitroso compounds, a characteristic fragmentation is the loss of the nitroso group (-NO), corresponding to a mass loss of 30 Da.^[8] High-resolution mass spectrometry (HRMS) is often employed for the accurate mass determination of the molecular ion and its fragments.

Table 4: Predicted Mass Spectrometry Data for **N-Nitroso-Hydroxychloroquine**

m/z	Interpretation
364.1666	[M] ⁺ , Molecular ion (for C ₁₈ H ₂₅ ³⁵ ClN ₄ O ₂)
366.1637	[M+2] ⁺ , Isotopic peak for ³⁷ Cl
334.1615	[M-NO] ⁺ , Loss of the nitroso group
Various	Fragmentation of the aliphatic side chain and quinoline ring

Experimental Protocols

The following sections outline generalized experimental protocols for the spectroscopic analysis of **N-nitroso-hydroxychloroquine**. These should be adapted and validated for specific instrumentation and analytical requirements.

NMR Spectroscopy

- Sample Preparation: Dissolve an accurately weighed amount of **N-nitroso-hydroxychloroquine** reference standard in a suitable deuterated solvent (e.g., DMSO-d₆, CDCl₃, or D₂O with a pH buffer) to a final concentration of 5-10 mg/mL. Transfer the solution to a 5 mm NMR tube.
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a broadband probe.
- ¹H NMR Acquisition:
 - Pulse Program: Standard single-pulse experiment (e.g., 'zg30').
 - Spectral Width: 12-16 ppm.
 - Acquisition Time: 2-4 seconds.
 - Relaxation Delay: 1-5 seconds.
 - Number of Scans: 16-64, depending on sample concentration.
 - Temperature: 298 K.
- ¹³C NMR Acquisition:
 - Pulse Program: Proton-decoupled single-pulse experiment (e.g., 'zgpg30').
 - Spectral Width: 200-240 ppm.
 - Acquisition Time: 1-2 seconds.
 - Relaxation Delay: 2-5 seconds.
 - Number of Scans: 1024 or higher, depending on sample concentration.

- Data Processing: Apply Fourier transformation, phase correction, and baseline correction. Reference the spectra to the residual solvent peak or an internal standard (e.g., TMS).

IR Spectroscopy

- Sample Preparation: For a solid sample, use the Attenuated Total Reflectance (ATR) technique by placing a small amount of the powder directly on the ATR crystal. Alternatively, prepare a KBr pellet by mixing a small amount of the sample with dry KBr powder and pressing it into a thin disk.
- Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
 - Spectral Range: 4000 - 400 cm^{-1} .
 - Resolution: 4 cm^{-1} .
 - Number of Scans: 16-32.
- Data Processing: Perform a background subtraction using a spectrum of the empty ATR crystal or a pure KBr pellet.

Mass Spectrometry (LC-MS/MS)

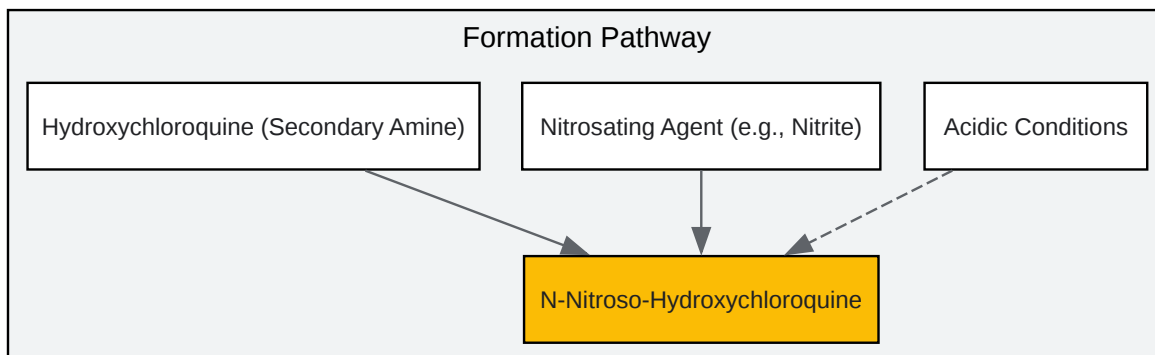
Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is a highly sensitive and selective method for the detection and quantification of nitrosamine impurities.^[1]
^[9]

- Sample Preparation: Prepare a stock solution of the **N-nitroso-hydroxychloroquine** reference standard in a suitable solvent (e.g., methanol or acetonitrile). Prepare a series of calibration standards by diluting the stock solution. For analysis of a drug product, an appropriate extraction method must be developed and validated.
- Instrumentation: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system coupled to a tandem mass spectrometer (e.g., a triple quadrupole or a high-resolution mass spectrometer like a Q-TOF or Orbitrap).

- Chromatographic Conditions:
 - Column: A suitable reversed-phase column (e.g., C18, 100 x 2.1 mm, 1.8 μ m).
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile or methanol with 0.1% formic acid.
 - Gradient: A suitable gradient to separate **N-nitroso-hydroxychloroquine** from the parent drug and other impurities.
 - Flow Rate: 0.2 - 0.5 mL/min.
 - Column Temperature: 30-40 °C.
 - Injection Volume: 1-10 μ L.
- Mass Spectrometry Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Scan Mode: Multiple Reaction Monitoring (MRM) for quantification or full scan/product ion scan for characterization.
 - MRM Transitions (for quantification):
 - Precursor Ion (Q1): 365.2 m/z
 - Product Ion (Q3): e.g., 335.2 m/z (corresponding to $[M-NO]^+$) and other specific fragments.
 - Source Parameters: Optimize gas temperatures, gas flows, and voltages for maximum sensitivity.

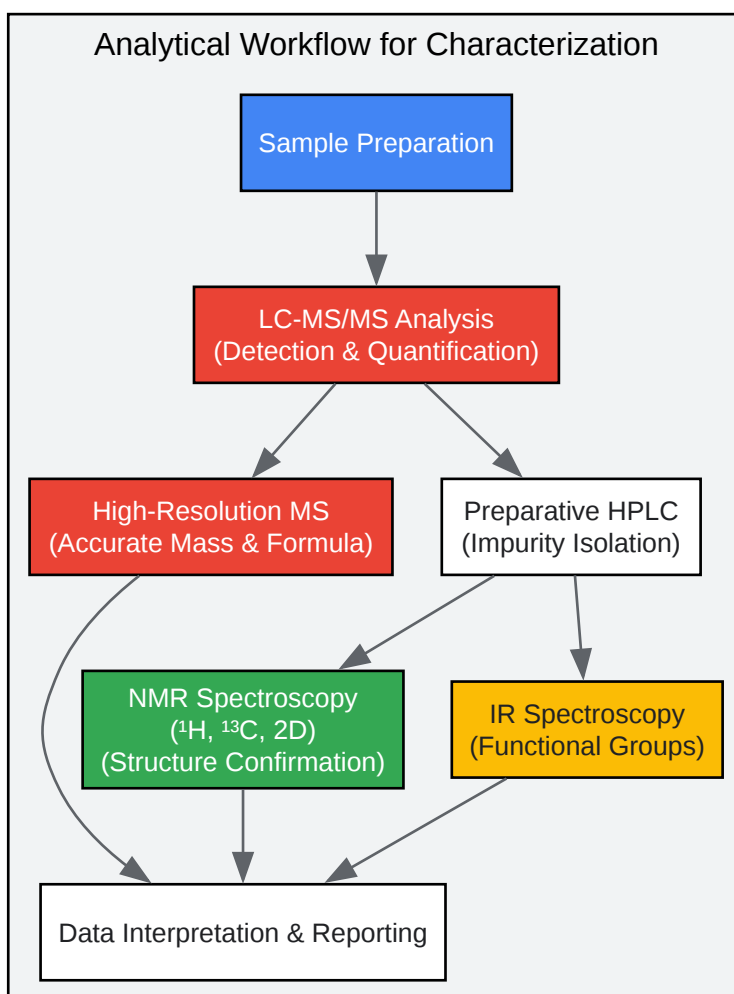
Workflows and Logical Relationships

The following diagrams illustrate the logical workflows for the formation and analysis of **N-nitroso-hydroxychloroquine**.



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Caption: Formation of **N-Nitroso-Hydroxychloroquine**.



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Caption: Analytical Workflow for N-Nitroso-HCQ.

Conclusion

The spectroscopic analysis of **N-nitroso-hydroxychloroquine** is a critical component of ensuring the safety and quality of hydroxychloroquine drug products. This guide provides a foundational understanding of the application of NMR, IR, and MS for the characterization of this potential impurity. While specific experimental data is often proprietary, the principles and expected spectroscopic characteristics outlined herein, in conjunction with the provided general protocols and workflows, serve as a valuable resource for researchers and analytical scientists in the pharmaceutical industry. The development of robust and validated analytical methods based on these techniques is paramount for the effective control of nitrosamine impurities.

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